

Application Note: Quantitative Chemoproteomics using 4-Octyl Itaconate- $^{13}\text{C}_5$ Labeling

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Compound of Interest

Compound Name: 4-Octyl Itaconate- $^{13}\text{C}_5$

Cat. No.: B15557843

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Introduction

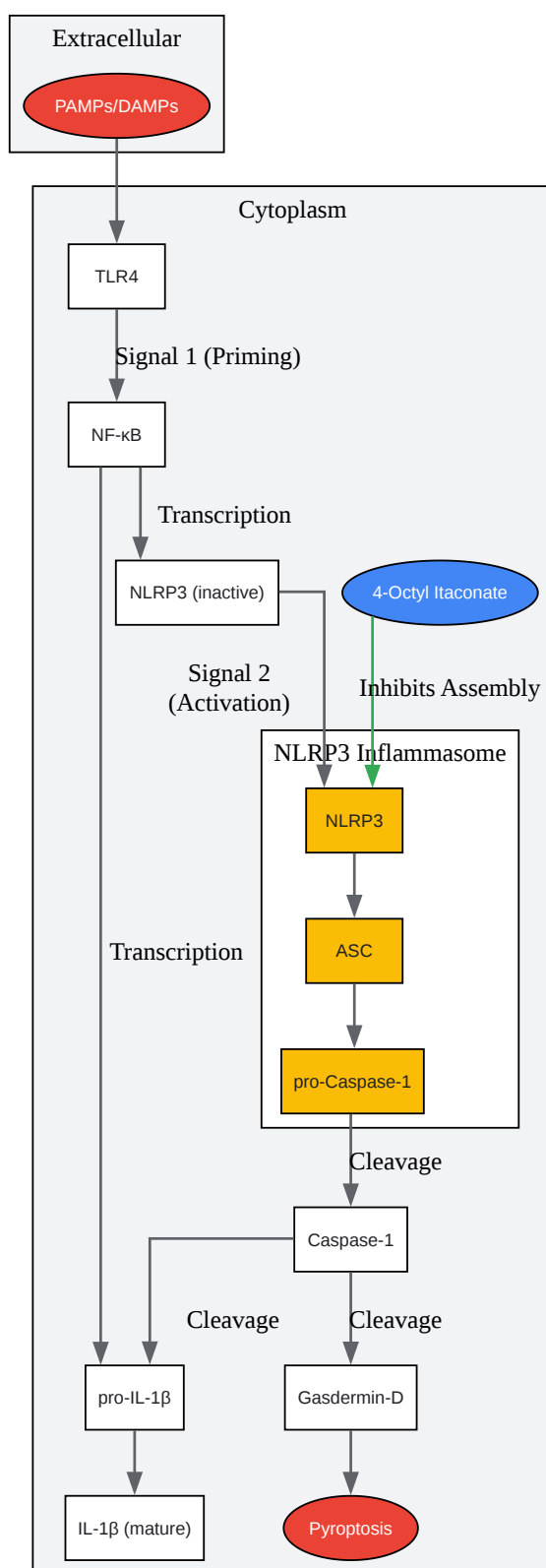
4-Octyl Itaconate (4-OI) is a cell-permeable derivative of itaconate, a metabolite produced during the inflammatory response in macrophages.[1][2][3] It functions as an electrophile that covalently modifies cysteine residues on proteins, a post-translational modification termed "itaconation".[1][2] This modification can alter the function of target proteins, thereby modulating inflammatory signaling pathways. Key protein targets of 4-OI include KEAP1, which leads to the activation of the NRF2 antioxidant response, as well as proteins involved in inflammation and metabolism such as NLRP3, JAK1, and GAPDH.[1][2][3]

The use of stable isotope-labeled 4-Octyl Itaconate, such as 4-Octyl Itaconate- $^{13}\text{C}_5$, in quantitative proteomics enables the precise identification and quantification of protein targets. This is achieved by differentiating between the light (unlabeled) and heavy ($^{13}\text{C}_5$ -labeled) forms of the probe in mass spectrometry analysis. This application note provides a detailed protocol for the use of 4-Octyl Itaconate- $^{13}\text{C}_5$ for quantitative chemoproteomic profiling of cellular targets.

Signaling Pathways Modulated by 4-Octyl Itaconate

4-Octyl Itaconate has been shown to influence several key signaling pathways involved in inflammation and cellular stress responses. Below are diagrams of two major pathways affected by 4-OI.

Caption: NRF2 Signaling Pathway Activation by 4-Octyl Itaconate.

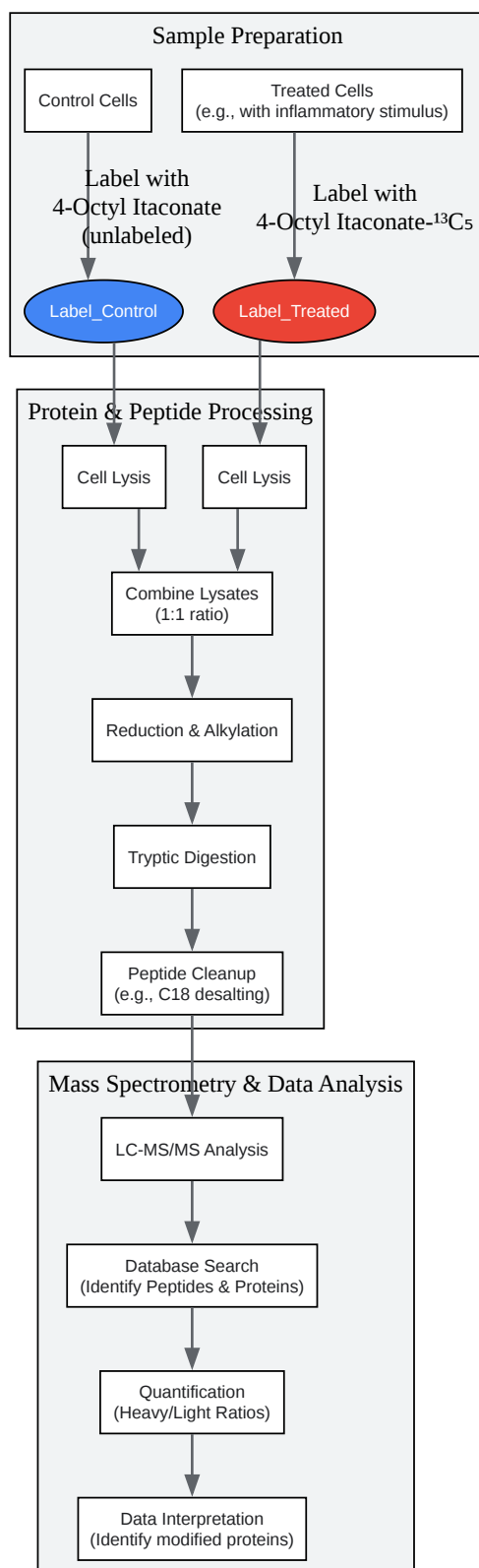


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Caption: NLRP3 Inflammasome Pathway Inhibition by 4-Octyl Itaconate.

Experimental Workflow

The general workflow for a quantitative chemoproteomics experiment using 4-Octyl Itaconate- $^{13}\text{C}_5$ involves parallel labeling of control and experimental cell populations, followed by cell lysis, protein digestion, and mass spectrometry analysis to identify and quantify the modified proteins.



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References

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- 3. Frontiers | Mechanisms underlying the therapeutic effects of 4-octyl itaconate in treating sepsis based on network pharmacology and molecular docking [[frontiersin.org](https://www.frontiersin.org/)]
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